

Application Note: Mass Spectrometry Fragmentation Analysis of 1- Methylcyclohexanecarboxylic Acid-d10

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarboxylic
Acid-d10

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Abstract

This document provides a detailed analysis of the expected electron ionization (EI) mass spectrometry fragmentation pattern of **1-Methylcyclohexanecarboxylic Acid-d10**. Due to the limited availability of direct mass spectral data for this deuterated compound, this note outlines a predicted fragmentation pathway based on the known mass spectrum of its non-deuterated analog, 1-Methylcyclohexanecarboxylic Acid, and established principles of mass spectrometry. [1][2][3] This application note also includes a comprehensive protocol for the analysis of this compound using Gas Chromatography-Mass Spectrometry (GC-MS), a common analytical technique for such molecules.[4] The information presented is intended to guide researchers in identifying and characterizing **1-Methylcyclohexanecarboxylic Acid-d10** in various experimental settings.

Introduction

1-Methylcyclohexanecarboxylic Acid-d10 is a deuterated analog of 1-Methylcyclohexanecarboxylic Acid. Isotope-labeled compounds like this are valuable tools in metabolism, pharmacokinetic, and environmental fate studies, often serving as internal standards for quantitative analysis.[5] Understanding the mass spectrometry fragmentation pattern is crucial for the unambiguous identification and quantification of this compound. Electron ionization mass spectrometry is a widely used technique that provides reproducible fragmentation patterns, creating a molecular fingerprint.[6] This note will focus on the predicted fragmentation pathways under EI conditions.

Predicted Mass Spectrometry Fragmentation Pattern

The fragmentation of **1-Methylcyclohexanecarboxylic Acid-d10** is expected to follow pathways similar to its non-deuterated counterpart, with mass shifts corresponding to the presence of ten deuterium atoms. The molecular weight of 1-Methylcyclohexanecarboxylic Acid is 142.20 g/mol .[7] The deuterated analog, C₈H₄D₁₀O₂, has a calculated molecular weight of approximately 152.26 g/mol .

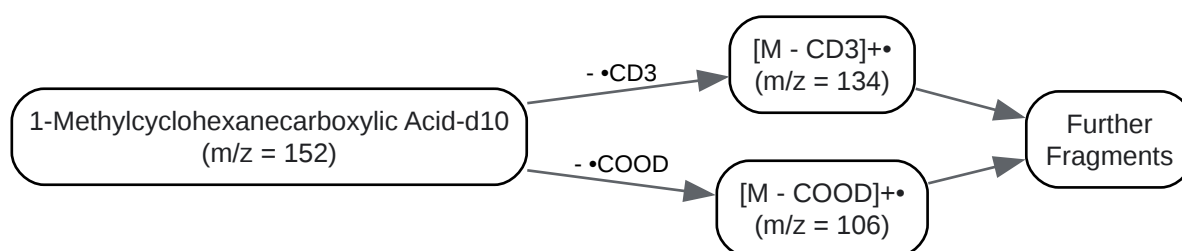
The primary fragmentation processes for carboxylic acids in EI-MS involve the loss of the hydroxyl group (-OH), the carboxyl group (-COOH), and α -cleavages.[3][8][9] For cyclic compounds, ring-opening and subsequent fragmentations are also common.

Key Predicted Fragmentation Pathways:

- **Molecular Ion (M⁺•):** The molecular ion peak is expected at m/z 152. In many carboxylic acids, the molecular ion peak can be weak or even absent.[8]
- **Loss of the Carboxyl Group (-COOD):** A prominent fragmentation pathway for carboxylic acids is the cleavage of the bond adjacent to the carbonyl group, leading to the loss of the carboxyl group.[3] In this deuterated molecule, this would involve the loss of a -COOD radical, resulting in a fragment ion at m/z 106 (152 - 46).
- **Loss of the Methyl Group (-CD₃):** Alpha-cleavage can lead to the loss of the deuterated methyl group, resulting in a fragment ion at m/z 134 (152 - 18).

- **Ring Cleavage Fragments:** Cyclohexane derivatives often undergo complex ring-opening and subsequent fragmentation pathways. These can lead to a series of smaller fragment ions.

The following diagram illustrates the predicted primary fragmentation pathway:



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Caption: Predicted primary fragmentation pathway of **1-Methylcyclohexanecarboxylic Acid-d10**.

Quantitative Data Summary

The following table summarizes the predicted major ions and their expected relative abundances for **1-Methylcyclohexanecarboxylic Acid-d10**, extrapolated from the fragmentation of similar compounds. The exact relative abundances can vary depending on the specific instrument and analytical conditions.

m/z	Predicted Fragment Ion	Predicted Relative Abundance
152	[M] ⁺ •	Low
134	[M - CD3] ⁺ •	Moderate
106	[M - COOD] ⁺ •	High
<106	Various ring cleavage products	Low to Moderate

Experimental Protocol: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method for the analysis of **1-Methylcyclohexanecarboxylic Acid-d10**, typically requiring derivatization to increase volatility and improve chromatographic peak shape.^[4]

1. Sample Preparation and Derivatization:

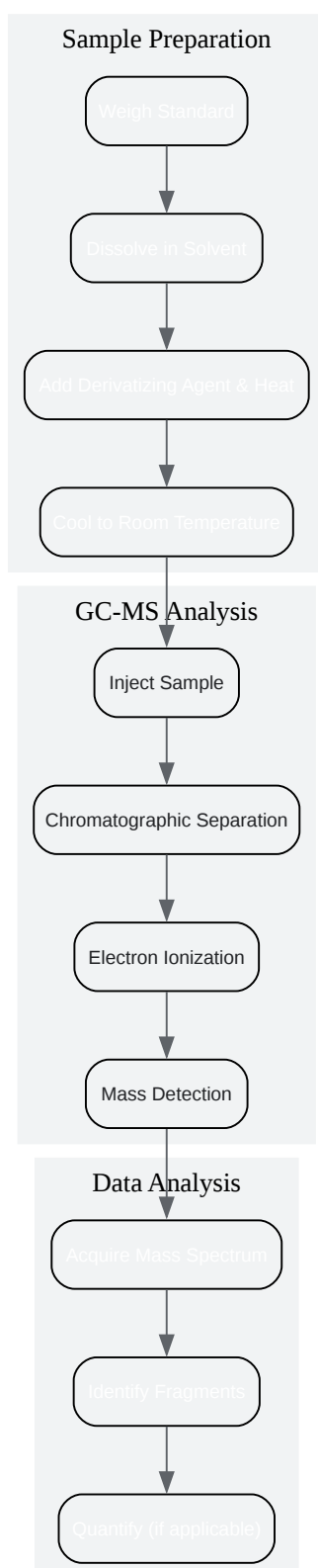
- Objective: To convert the carboxylic acid into a more volatile ester derivative.
- Reagents:
 - **1-Methylcyclohexanecarboxylic Acid-d10** standard
 - Derivatizing agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) or Diazomethane.
 - Solvent: Anhydrous pyridine or ethyl acetate.
- Protocol:
 - Accurately weigh a known amount of the **1-Methylcyclohexanecarboxylic Acid-d10** standard.
 - Dissolve the standard in the chosen solvent to a final concentration of 1 mg/mL.
 - To 100 µL of the standard solution, add 100 µL of BSTFA + 1% TMCS.
 - Cap the vial tightly and heat at 60-70 °C for 30 minutes.
 - Allow the sample to cool to room temperature before injection into the GC-MS.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness), is recommended.^[4]

- Injection:
 - Injector Temperature: 250 °C
 - Injection Volume: 1 µL
 - Injection Mode: Splitless[4]
- Oven Temperature Program:
 - Initial Temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.[4]
 - Final Hold: Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[4]
- Mass Spectrometer Conditions:
 - Ion Source: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 40-300

The following diagram illustrates the general experimental workflow:



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Caption: General experimental workflow for the GC-MS analysis of **1-Methylcyclohexanecarboxylic Acid-d10**.

Conclusion

The mass spectrometry fragmentation pattern of **1-Methylcyclohexanecarboxylic Acid-d10** is predicted to be characterized by a molecular ion at m/z 152 and significant fragment ions at m/z 134 and m/z 106, corresponding to the loss of a deuterated methyl group and a deuterated carboxyl group, respectively. The provided GC-MS protocol offers a robust method for the analysis of this compound. This information serves as a foundational guide for researchers utilizing **1-Methylcyclohexanecarboxylic Acid-d10** in their studies. Experimental verification is recommended to confirm these predicted fragmentation patterns.

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